

Technical Guide: Physicochemical Profile of 2-Aminothiophene Carboxylate Derivatives

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Compound of Interest

Compound Name: Methyl 2-amino-5-ethylthiophene-3-carboxylate

Cat. No.: B095251

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides an in-depth overview of the physical and chemical properties of aminothiophene carboxylate derivatives, a class of heterocyclic compounds with significant interest in pharmaceutical and materials science research. Due to the limited availability of specific experimental data for **Methyl 2-amino-5-ethylthiophene-3-carboxylate**, this document focuses on the well-characterized analog, Ethyl 2-amino-5-methylthiophene-3-carboxylate, to provide a representative understanding of the physicochemical characteristics of this compound class. Furthermore, this guide details the generalized experimental protocols for determining key physical properties and outlines the widely used Gewald synthesis for the preparation of 2-aminothiophenes.

Core Physical Properties

While specific quantitative data for **Methyl 2-amino-5-ethylthiophene-3-carboxylate** is not readily available in the cited literature, the physical properties of the closely related analog, Ethyl 2-amino-5-methylthiophene-3-carboxylate, are summarized below. Researchers should consider these values as estimations and are encouraged to perform experimental verification for the specific methyl ester derivative.

Table 1: Physical Properties of Ethyl 2-amino-5-methylthiophene-3-carboxylate

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₁ NO ₂ S	[1] [2]
Molecular Weight	185.24 g/mol	[1] [2]
Melting Point	47 - 51 °C	[1] [3]
Appearance	White to light yellow crystalline powder	[1]
Boiling Point	292 °C (Predicted)	[3]
Solubility	Favorable solubility characteristics mentioned, but no quantitative data available.	[1]
CAS Number	4815-32-1	[1] [2]

Experimental Protocols

The following sections detail standardized experimental procedures for the determination of the key physical properties of organic compounds like **Methyl 2-amino-5-ethylthiophene-3-carboxylate**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. A sharp melting point range is often indicative of a pure compound.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Heating oil (for Thiele tube method)

Procedure:

- **Sample Preparation:** A small amount of the dry, finely powdered compound is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup (Thiele Tube):** The capillary tube is attached to a thermometer with a rubber band, ensuring the sample is level with the thermometer bulb. The assembly is then immersed in a Thiele tube containing heating oil.
- **Heating:** The side arm of the Thiele tube is gently heated. The temperature is raised at a rate of 1-2 °C per minute as the expected melting point is approached.
- **Observation:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes liquid (T2) are recorded. The melting point is reported as the range T1-T2.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube, oil bath, or heating block)

Procedure:

- **Sample Preparation:** A small amount of the liquid is placed in the test tube. A capillary tube, sealed at one end, is placed inverted into the liquid.
- **Heating:** The test tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.

- Observation: Heating is discontinued when a steady stream of bubbles is observed. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Apparatus:

- Test tubes
- Spatula
- Graduated cylinders or pipettes
- A range of solvents (e.g., water, ethanol, acetone, diethyl ether, hexane)

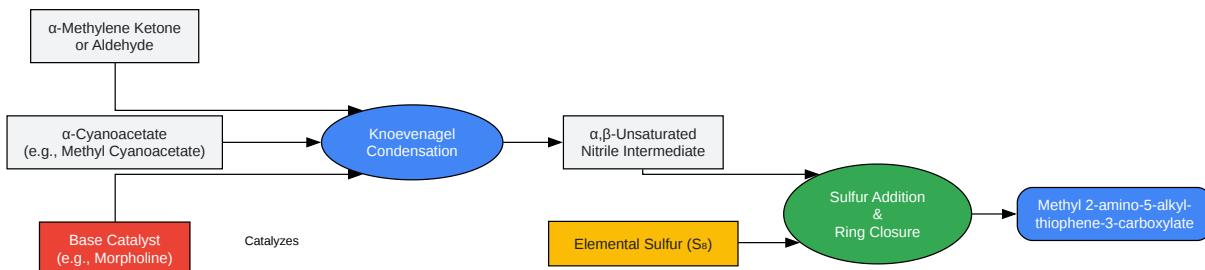
Procedure:

- Qualitative Assessment: A small, measured amount of the solute (e.g., 10 mg) is added to a test tube containing a measured volume of the solvent (e.g., 1 mL).
- Mixing: The mixture is agitated or sonicated for a set period.
- Observation: The solution is visually inspected to determine if the solute has completely dissolved. Solubility is often categorized as soluble, partially soluble, or insoluble.
- Quantitative Assessment (if required): A saturated solution is prepared, and the concentration of the dissolved solute is determined using an appropriate analytical technique (e.g., spectroscopy or chromatography).

Synthesis of 2-Aminothiophenes: The Gewald Reaction

The Gewald reaction is a multicomponent reaction that is widely used for the synthesis of polysubstituted 2-aminothiophenes. This one-pot synthesis is a cornerstone for creating the

core structure of compounds like **Methyl 2-amino-5-ethylthiophene-3-carboxylate**.



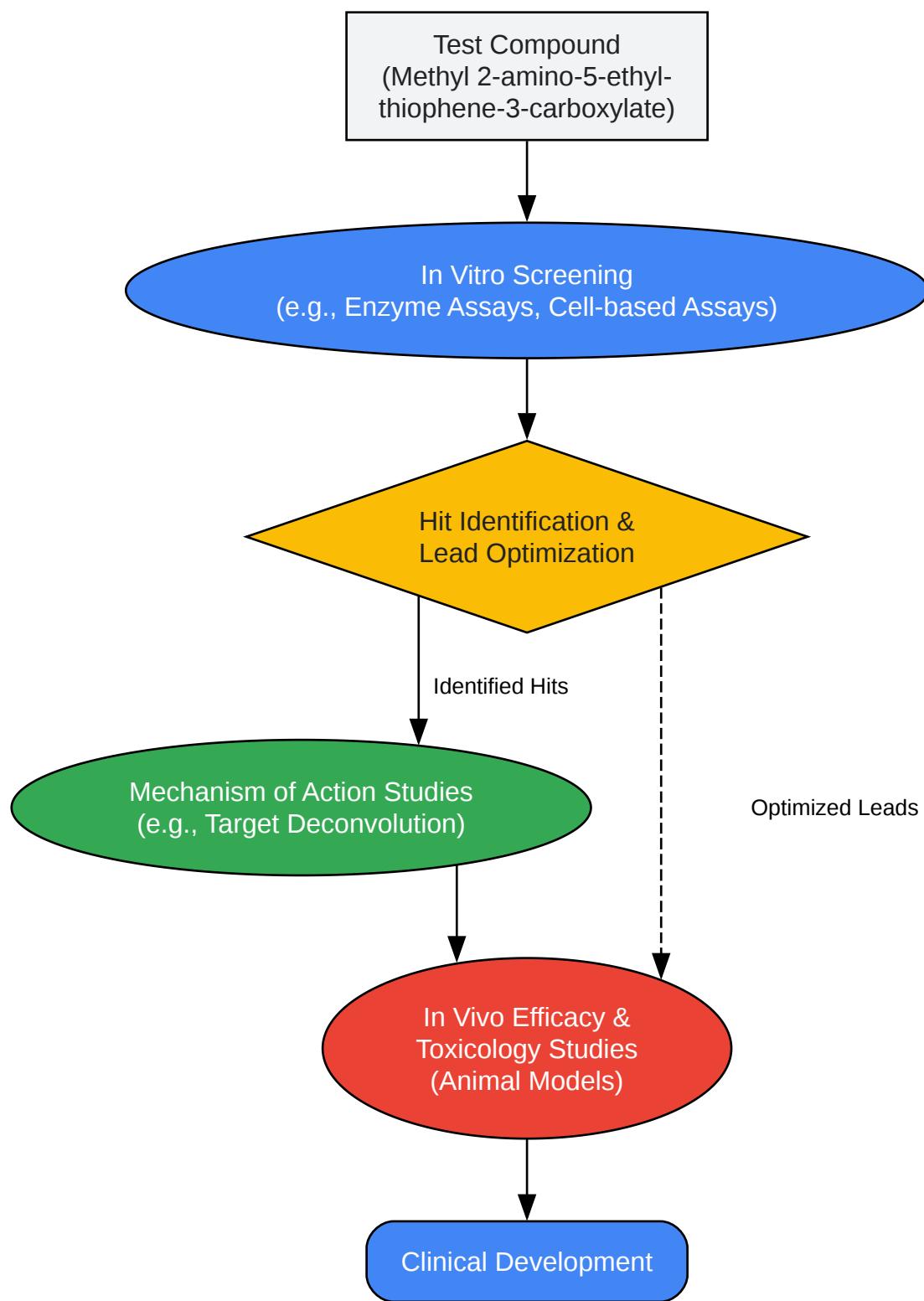
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Caption: Workflow of the Gewald three-component reaction for the synthesis of 2-aminothiophenes.

Biological Context and Potential Signaling Pathways

2-Aminothiophene derivatives have been reported to exhibit a range of biological activities, including anti-inflammatory, antimicrobial, and anticancer properties.^{[4][5]} While a specific signaling pathway for **Methyl 2-amino-5-ethylthiophene-3-carboxylate** has not been elucidated in the available literature, its structural motifs suggest potential interactions with various biological targets. For instance, the anti-inflammatory activity of similar compounds may involve the modulation of pathways such as the NF-κB signaling cascade or the inhibition of cyclooxygenase (COX) enzymes. The antimicrobial effects could arise from the disruption of bacterial cell wall synthesis or interference with essential metabolic pathways. Further research, including target identification and mechanism of action studies, is required to delineate the precise signaling pathways modulated by this compound.

The diagram below illustrates a hypothetical workflow for investigating the biological activity of a novel 2-aminothiophene derivative.

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Caption: A generalized workflow for the preclinical evaluation of a novel therapeutic compound.

Conclusion

This technical guide has provided a summary of the available physical property data for a representative 2-aminothiophene carboxylate, detailed experimental protocols for property determination, and an overview of the synthetic methodology for this class of compounds. While specific data for **Methyl 2-amino-5-ethylthiophene-3-carboxylate** remains to be experimentally determined and published, the information presented herein serves as a valuable resource for researchers and professionals in the field of drug discovery and development. Further investigation into the precise physicochemical properties and biological mechanisms of action for this specific compound is warranted to fully explore its therapeutic potential.

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